

Preliminary Toxicity Screening of N-Hydroxy-2,4-Dimethylbenzamide

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Compound of Interest

Compound Name: *N*-hydroxy-2,4-dimethylbenzamide

Cat. No.: B13230157

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A Strategic Technical Guide for Early-Stage Assessment[1][2]

Executive Summary & Compound Risk Profile[1]

N-hydroxy-2,4-dimethylbenzamide (CAS: 1016501-42-0) represents a classic hydroxamic acid scaffold, often explored in medicinal chemistry as a zinc-binding group (ZBG) for Histone Deacetylase (HDAC) inhibition or urease inhibition.[1][2] While the 2,4-dimethyl substitution pattern on the phenyl ring offers potential selectivity and lipophilicity improvements over unsubstituted benzohydroxamic acids, the core hydroxamic acid moiety introduces specific toxicological liabilities that must be screened early.[2]

Primary Safety Risks (The "Kill" Factors):

- **Genotoxicity (Ames Positive):** Hydroxamic acids are structurally alerted for mutagenicity. They can undergo metabolic activation (via sulfation or acetylation) to form reactive nitrenium ions that alkylate DNA.
- **Metabolic Instability:** Rapid hydrolysis to 2,4-dimethylbenzoic acid and hydroxylamine (a known toxicophore) is a primary pharmacokinetic failure mode.[2]

- hERG Inhibition: The benzamide core, depending on side-chain interactions, carries a baseline risk for QT prolongation.[2]

This guide outlines a self-validating screening cascade designed to identify these liabilities before expensive in vivo studies are initiated.

Phase I: In Silico & Physicochemical Profiling[1][2]

Before wet-lab screening, establish the "druggability" baseline.[1][2] The 2,4-dimethyl groups increase LogP compared to the parent benzohydroxamic acid, potentially affecting membrane permeability and non-specific binding.[2]

Structural Alert Analysis[1][2]

- Software: Derek Nexus / SARah / OECD QSAR Toolbox.[2]
- Focus: Flag the hydroxamic acid group (
).[2]
- Mechanism: Look for alerts related to Lossen rearrangement precursors or acyl-nitroso intermediates, which are electrophilic and protein-reactive.[1][2]

Physicochemical Parameters (Experimental)

- Kinetic Solubility: Nephelometry in PBS (pH 7.4).
 - Target:
 for reliable assay readouts.
- LogD (7.4): Shake-flask method.
 - Relevance: High lipophilicity (driven by dimethyl groups) may increase hERG liability and hepatotoxicity.

Phase II: Genotoxicity Assessment (The Critical Path)

Rationale: Hydroxamic acids are frequently Ames positive.[2] Standard plate incorporation methods may yield false negatives due to insufficient metabolic activation time. We utilize the Pre-incubation Ames Test, which is more sensitive for this class.

Protocol: Pre-incubation Ames Test (OECD 471 adapted)

Objective: Detect base-pair substitutions (strain TA100, TA1535) and frameshifts (TA98, TA97).

Workflow:

- Strains: Salmonella typhimurium TA98, TA100, TA1535, TA1537, and E. coli WP2 uvrA.
- Metabolic Activation: 10% Rat Liver S9 fraction (Aroclor 1254 induced).
 - Critical Step: Hydroxamic acids often require S9 to demonstrate mutagenicity (conversion to hydroxylamine or nitrenium ions).
- Dosing: 5 concentrations (e.g., 0.5 to 5000 g/plate).
- Pre-incubation:
 - Mix bacteria + Test Compound + S9 mix.[2]
 - Incubate at 37°C for 20 minutes before adding top agar.
 - Why? Allows generation of short-lived reactive metabolites closer to the bacterial DNA.[1][2]
- Plating: Pour onto Minimal Glucose Agar plates. Incubate 48h.

Validation Criteria:

- Positive Control: 2-Aminoanthracene (requires S9); 4-Nitroquinoline-N-oxide (direct acting). [1][2]
- Threshold:

2-fold increase in revertant colonies over vehicle control (DMSO) with a dose-response trend.^{[1][2]}

Phase III: Metabolic Stability & Reactive Metabolite Trapping^{[1][2]}

Rationale: The N-hydroxy amide bond is labile.^{[1][2]} We must distinguish between simple hydrolysis (clearance issue) and bioactivation (toxicity issue).

Microsomal Stability Assay

- System: Pooled Human/Rat Liver Microsomes (0.5 mg protein/mL).
- Cofactors: NADPH (for oxidation), UDPGA (for glucuronidation - optional but recommended for hydroxamic acids).^[2]
- Timepoints: 0, 5, 15, 30, 60 min.
- Analysis: LC-MS/MS (MRM mode).
 - Parent: **N-hydroxy-2,4-dimethylbenzamide**.^{[1][2][3][4][5]}
 - Primary Metabolite:^{[1][2]} 2,4-dimethylbenzoic acid (Hydrolysis product).^[1]
 - Secondary Metabolite: Glucuronide conjugate (Direct Phase II).

Glutathione (GSH) Trapping

- Objective: Detect reactive electrophiles (e.g., acyl-nitroso species).
- Protocol: Incubate compound + Microsomes + NADPH + GSH (5 mM).
- Detection: Scan for Neutral Loss of 129 Da (pyroglutamic acid) or precursor ion scanning for GSH adducts via LC-MS.^{[1][2]}
- Interpretation: Presence of GSH adducts indicates potential for idiosyncratic toxicity (protein binding).

Phase IV: Cytotoxicity & Cardiotoxicity Screening[1] [2]

Hepatotoxicity (HepG2 ATP Assay)

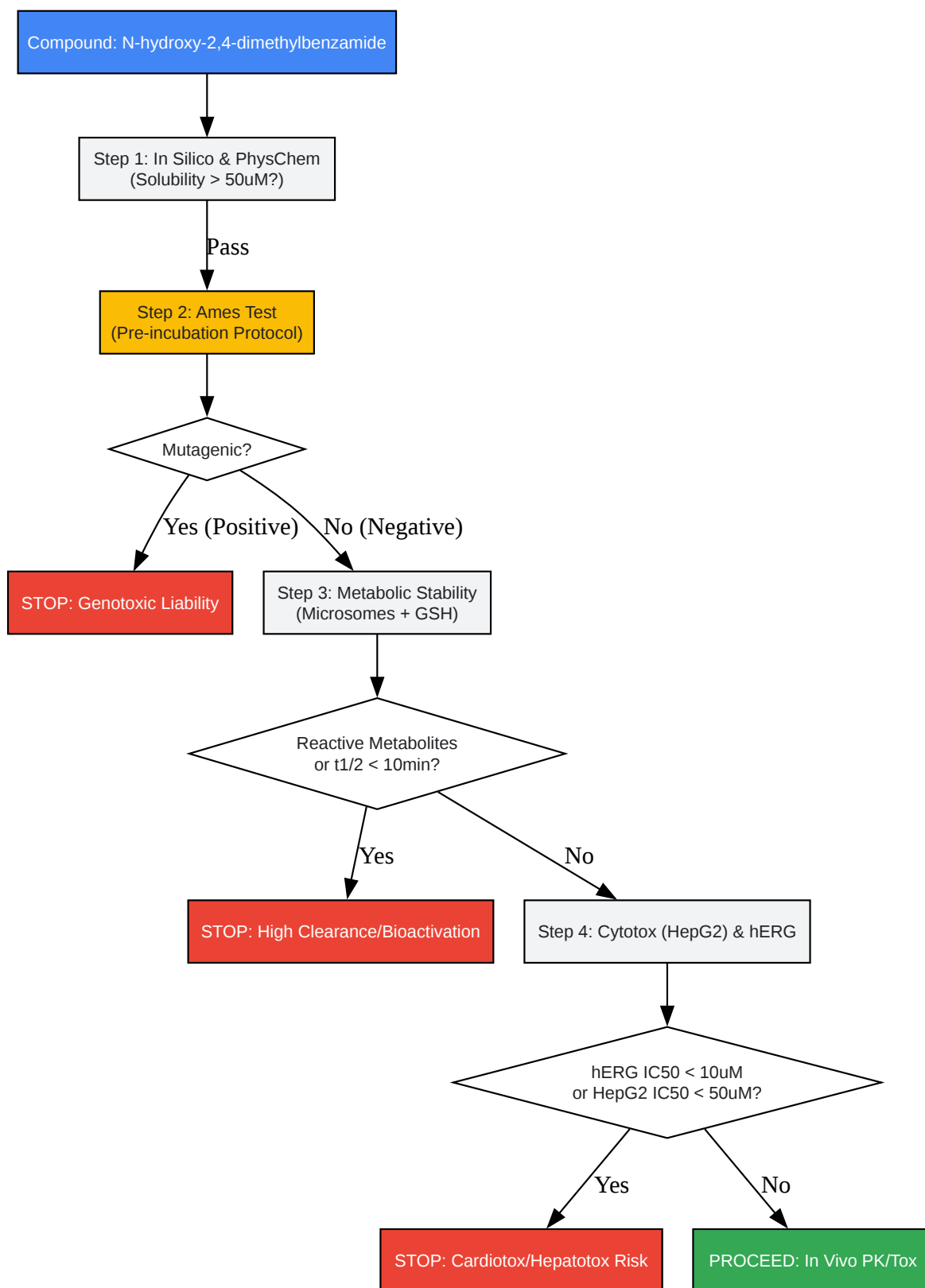
- Cell Line: HepG2 (human liver carcinoma).
- Duration: 24h and 72h exposure.[2]
- Readout: Intracellular ATP (CellTiter-Glo).[1][2]
- Why ATP? Hydroxamic acids can chelate intracellular iron/zinc, disrupting mitochondrial metalloenzymes. ATP is a more sensitive early indicator of mitochondrial stress than MTT.

hERG Inhibition (Automated Patch Clamp)

- Platform: QPatch or PatchXpress (CHO cells stably expressing hERG).
- Concentration: 4-point titration (1, 10, 30, 100
).
- Positive Control: E-4031.
- Criteria:

is a "Red Flag" for QT prolongation.

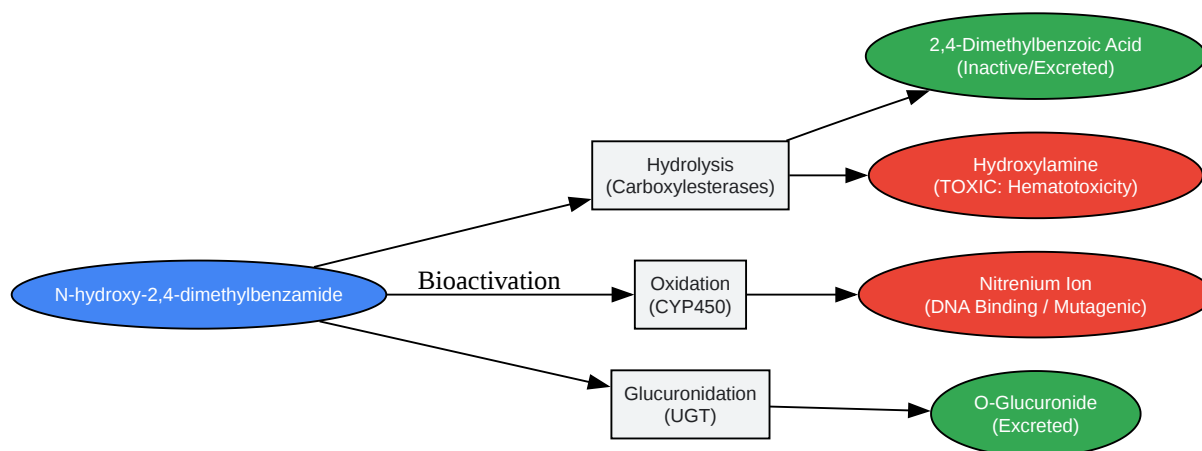
Visualization of Screening Workflows Strategic Decision Tree (Go/No-Go)



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Caption: Figure 1. Sequential "Go/No-Go" screening cascade prioritizing genotoxicity and metabolic stability.

Metabolic Pathways & Bioactivation Risks[1][2]



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Caption: Figure 2.[1][2] Metabolic fate of **N-hydroxy-2,4-dimethylbenzamide**. Note the divergence between safe clearance (Green) and toxicity (Red).

Data Presentation Standards

All screening data must be summarized in a comparative table against reference compounds (e.g., SAHA/Vorinostat as a hydroxamic acid benchmark).

Table 1: Preliminary Toxicity Data Summary Template

Assay	Parameter	Threshold for Concern	N-hydroxy-2,4-dimethylbenzamide	Reference (SAHA)
Ames Test	Revertants (Fold Change)	> 2.0x vs Vehicle	[To be determined]	Positive (Strain dependent)
HepG2	(ATP)	< 50	[To be determined]	~5-10
hERG	(Patch Clamp)	< 10	[To be determined]	> 10
Stability	(Microsomes)	< 15 min	[To be determined]	Variable
GSH Adducts	Peak Area Ratio	Detectable	[To be determined]	Low

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- To cite this document: BenchChem. [Preliminary Toxicity Screening of N-Hydroxy-2,4-Dimethylbenzamide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13230157/docs#preliminary-toxicity-screening-of-n-hydroxy-2-4-dimethylbenzamide\]](https://www.benchchem.com/product/b13230157/docs#preliminary-toxicity-screening-of-n-hydroxy-2-4-dimethylbenzamide)

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